

Spectroscopic and Synthetic Profile of Succinic acid-mono-N-phenylsulfonylamide: A Technical Guide

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Compound of Interest

Compound Name: *Succinic acid-mono-N-phenylsulfonylamide*

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Abstract

This technical guide provides a comprehensive overview of the synthesis and predicted spectroscopic characteristics of **Succinic acid-mono-N-phenylsulfonylamide**, a molecule of interest in medicinal chemistry and materials science. Due to the limited availability of direct experimental data for this specific compound, this document outlines a robust synthetic protocol based on established methodologies for analogous structures. Furthermore, it presents a detailed projection of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, derived from the analysis of closely related compounds. This guide is intended to serve as a foundational resource for researchers engaged in the synthesis, characterization, and application of novel sulfonamide derivatives.

Introduction

N-acyl sulfonamides are a significant class of organic compounds, recognized for their diverse biological activities and their role as bioisosteres of carboxylic acids in drug design. The incorporation of a succinyl moiety introduces a flexible four-carbon chain with a terminal carboxylic acid, offering opportunities for further functionalization and modulation of physicochemical properties. **Succinic acid-mono-N-phenylsulfonylamide**, combining these

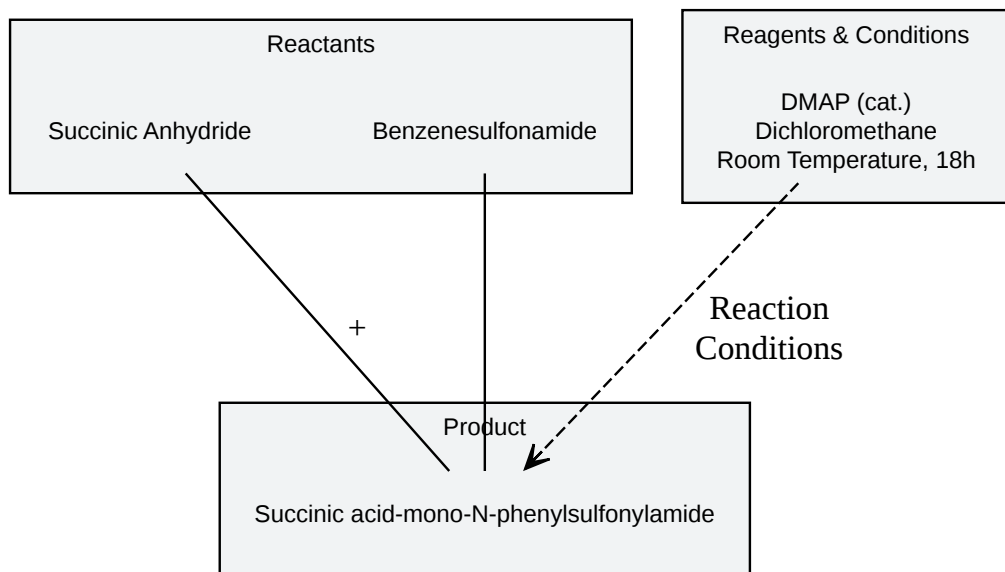
key features, represents a versatile scaffold for the development of new therapeutic agents and functional materials. This guide details a feasible synthetic route and provides an in-depth analysis of its expected spectroscopic signature to facilitate its synthesis and identification.

Synthesis of Succinic acid-mono-N-phenylsulfonylamide

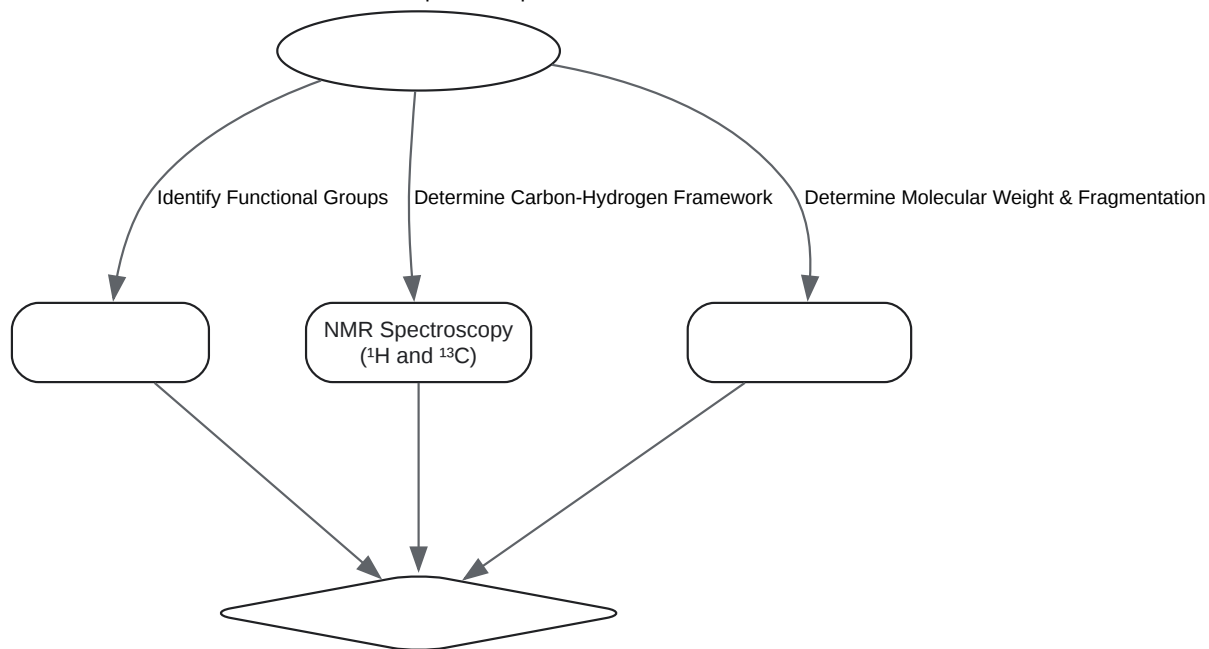
A reliable method for the synthesis of the target compound involves the nucleophilic ring-opening of succinic anhydride with benzenesulfonamide. This approach is analogous to the preparation of similar N-acyl sulfonamides and N-substituted succinamic acids.^[1]

Reaction Scheme

Synthesis of Succinic acid-mono-N-phenylsulfonylamide



Spectroscopic Characterization Workflow

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References

- 1. N-(4-Methylphenylsulfonyl)succinamic acid - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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